

Technical Guide: Comparative Analysis of 1-Methylpentyl Acrylate and sec-Hexyl Acrylate

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Compound of Interest

Compound Name: 1-Methylpentyl acrylate

CAS No.: 51443-71-1

Cat. No.: B12643921

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Executive Summary: The Isomer Distinction

In industrial and academic literature, the terms **1-methylpentyl acrylate** and sec-hexyl acrylate are frequently conflated. This guide clarifies that they are synonymous regarding the chemical structure derived from 2-hexanol. However, a critical distinction must be drawn against the industry-standard isomer, 2-ethylhexyl acrylate (2-EHA), and the linear n-hexyl acrylate.

- **1-Methylpentyl Acrylate** (sec-Hexyl Acrylate): A secondary ester with branching at the -carbon. It yields polymers with higher glass transition temperatures () due to steric hindrance close to the backbone.
- **2-Ethylhexyl Acrylate (2-EHA)**: A primary ester with branching at the -carbon. It yields polymers with very low due to increased free volume, serving as a "soft" monomer.

Critical Advisory: Researchers seeking "sec-hexyl acrylate" for drug delivery matrices must verify they are not inadvertently purchasing "hexyl acrylate" (often n-hexyl) or "2-ethylhexyl acrylate," as the physical properties of the resulting polymers differ drastically.

Chemical Identity & Structural Logic[1]

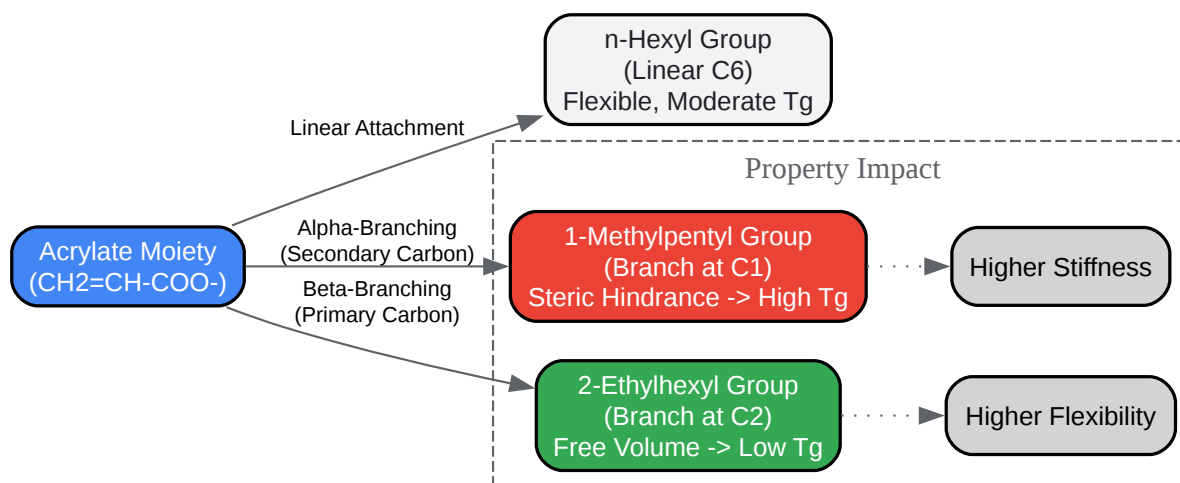
The nomenclature "sec-hexyl" is non-IUPAC and ambiguous, historically referring to esters derived from secondary hexanols (predominantly 2-hexanol).

Table 1: Chemical Identity Specification

Feature	1-Methylpentyl Acrylate	sec-Hexyl Acrylate	2-Ethylhexyl Acrylate (Reference)
CAS Number	51443-71-1	Ambiguous (often maps to 51443-71-1)	103-11-7
IUPAC Name	Hexan-2-yl prop-2-enoate	Hexan-2-yl prop-2-enoate	2-Ethylhexyl prop-2-enoate
Alcohol Source	2-Hexanol	2-Hexanol (or mixed isomers)	2-Ethylhexanol
Ester Type	Secondary (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">-branched)	Secondary (-branched)	Primary (-branched)
Molecular Formula			
Mol.[1][2][3][4][5][6][7][8][9][10][11] Weight	156.22 g/mol	156.22 g/mol	184.28 g/mol

Structural Visualization

The following diagram illustrates the structural isomerism and its impact on polymer chain dynamics.



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Figure 1: Structural comparison of hexyl acrylate isomers. Note that **1-methylpentyl acrylate** possesses alpha-branching, which restricts rotation and increases polymer stiffness compared to the beta-branched 2-ethylhexyl acrylate.

Physicochemical Properties & Polymer Physics[1][9][10][14][15][16][17][18]

The core difference between these compounds lies in how the alkyl tail influences the glass transition temperature (

) of the resulting polymer. This is the deciding factor for drug delivery applications (e.g., controlling diffusion rates in transdermal patches).

The Alpha-Methyl Effect

In **1-methylpentyl acrylate**, the methyl group is attached directly to the carbon atom linked to the oxygen (the

-carbon). This creates significant steric hindrance, restricting the rotation of the side chain around the backbone.

- Effect: Increases

[12]

- Analogy: Compare Poly(n-butyl acrylate) (

) vs. Poly(sec-butyl acrylate) (

). The secondary structure raises

by

.

In 2-ethylhexyl acrylate, the branching is at the

-carbon. This pushes polymer chains apart (increasing free volume) without severely restricting backbone rotation.

- Effect: Decreases (or maintains low)

.

Table 2: Predicted vs. Literature Properties

Property	Poly(n-Hexyl Acrylate)	Poly(1-Methylpentyl Acrylate)	Poly(2-Ethylhexyl Acrylate)
Glass Transition ()	-57°C	-25°C to -30°C (Predicted*)	-65°C to -70°C
Chain Stiffness	Low	Moderate	Very Low
Hydrophobicity	High	High	Very High (C8 chain)
Reactivity ()	High	Moderate (Steric hindrance)	High

*Prediction based on Structure-Property Relationships (SPR) of butyl acrylate isomers.

Synthesis & Impurity Profile

For pharmaceutical applications, purity is paramount. **1-methylpentyl acrylate** is typically synthesized via direct esterification.

Experimental Protocol: Synthesis of 1-Methylpentyl Acrylate

Objective: Synthesize high-purity monomer from 2-hexanol.

- Reagents:
 - Acrylic Acid (1.05 eq)
 - 2-Hexanol (1.0 eq)
 - Catalyst: p-Toluenesulfonic acid (p-TSA, 1-2 wt%)
 - Inhibitor: Phenothiazine or MEHQ (500 ppm) to prevent polymerization.
 - Solvent: Toluene (azeotropic water removal).
- Procedure:
 - Setup: Dean-Stark apparatus with a reflux condenser.
 - Reaction: Reflux at ~110-120°C. Monitor water collection in the trap.
 - Workup: Wash organic layer with (aq) to remove excess acid, then brine.
 - Purification: Vacuum distillation. Crucial: **1-methylpentyl acrylate** is a secondary ester and is susceptible to thermal elimination (forming hexenes) if overheated. Maintain pot temperature <90°C.
- Impurity Markers:

- 2-Hexene / 3-Hexene: Elimination byproducts (characteristic alkene peaks in NMR).
- Di-acrylates: Rare, but possible if hexanediol contaminants were present in the alcohol source.

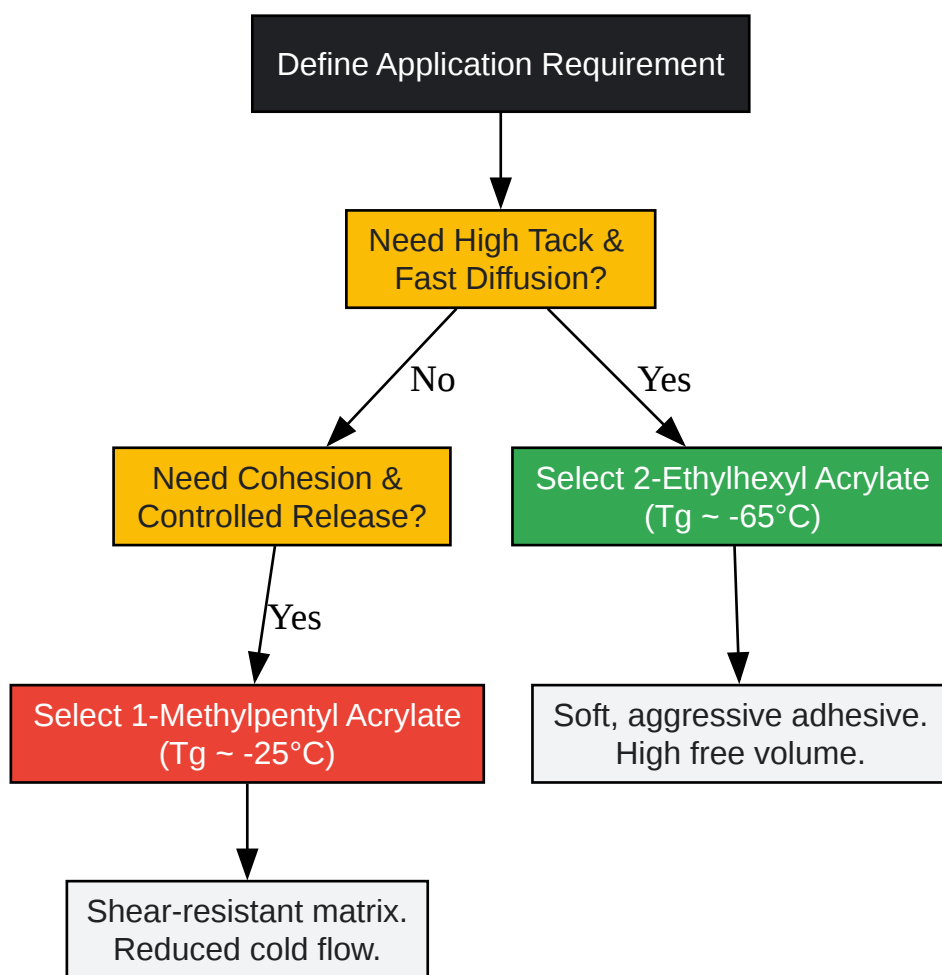
Applications in Drug Development

Transdermal Drug Delivery Systems (TDDS)

- sec-Hexyl Acrylate (1-Methylpentyl): Used when a matrix requires higher cohesive strength than standard 2-EHA adhesives. The higher (-25°C vs -65°C) reduces "cold flow" (oozing) of the patch during storage while remaining tacky at skin temperature.
- Mechanism: The secondary branching reduces chain mobility, slowing the diffusion coefficient of small molecule drugs slightly, allowing for extended-release profiles.

Hydrogel Stiffness Modulation

In copolymer systems (e.g., with Hydroxyethyl methacrylate - HEMA), incorporating **1-methylpentyl acrylate** increases the hydrophobic domain rigidity compared to n-hexyl acrylate, potentially improving the mechanical integrity of swollen hydrogels.



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Figure 2: Decision matrix for selecting between hexyl acrylate isomers in formulation.

Regulatory & Safety (E-E-A-T)

- REACH/TSCA Status: **1-methylpentyl acrylate** (CAS 51443-71-1) is a low-volume chemical compared to 2-EHA. It may require specific registration for large-scale import.
- Toxicity: Acrylates are potent sensitizers. Secondary acrylates generally show slightly lower skin permeation rates than primary acrylates due to steric bulk, but standard PPE (nitrile gloves, fume hood) is mandatory.
- Storage: Must be stored with an inhibitor (MEHQ) and dissolved oxygen. Storing under pure nitrogen can deplete the inhibitor's efficacy, leading to runaway polymerization.

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